

# Application Note and Protocol: Preparation of L-Norleucine-d9 Stock Solutions

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## Compound of Interest

Compound Name: L-Norleucine-d9

Cat. No.: B12412431

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**L-Norleucine-d9** is the deuterium-labeled form of L-Norleucine, a non-proteinogenic amino acid and an isomer of leucine. Due to its isotopic labeling, **L-Norleucine-d9** serves as a valuable internal standard in quantitative mass spectrometry-based applications, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), for metabolomics and pharmacokinetic studies.<sup>[1]</sup> Its structural similarity to methionine also allows it to be used as a probe to study protein structure and function.<sup>[2][3]</sup> Proper preparation of stock solutions is the first critical step to ensure the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation and storage of **L-Norleucine-d9** stock solutions.

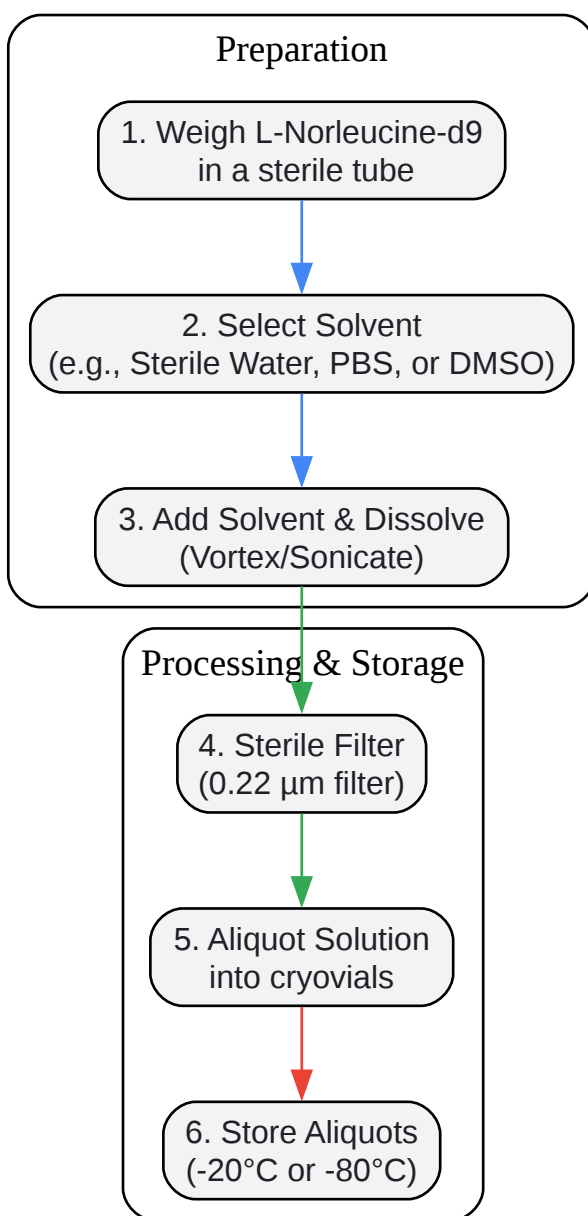
## Physicochemical Properties and Storage

A summary of the key properties of **L-Norleucine-d9** is presented below. This data is essential for accurate stock solution preparation and proper handling.

Property	Data	Reference(s)
Synonyms	(S)-2-Aminohexanoic acid-d9; (S)-Norleucine-d9	[1][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> D <sub>9</sub> NO <sub>2</sub>	[1][5]
Molecular Weight	140.23 g/mol	[1][4][5]
Appearance	White to off-white solid powder	[1]
Purity	≥99%	[4]
Solubility	- DMSO: 10 mM- Water: 16 g/L at 23°C (unlabeled form)	[2][4][6]
Storage (Powder)	- -20°C: 3 years- 4°C: 2 years	[1][4][5]
Storage (In Solvent)	- -80°C: 6 months- -20°C: 1 month	[5]

## Experimental Workflow

The general workflow for preparing **L-Norleucine-d9** stock solutions involves weighing the compound, dissolving it in an appropriate solvent, sterilization, and proper storage.



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Caption: Workflow for **L-Norleucine-d9** stock solution preparation.

## Experimental Protocols

Two primary protocols are provided below based on the intended application and required solvent. Always use high-purity solvents and sterile techniques to avoid contamination.

## Protocol 1: Preparation of Aqueous Stock Solution (e.g., 10 mM in PBS)

This protocol is suitable for most cell culture and biological applications where an aqueous, buffered solution is required.

Materials:

- **L-Norleucine-d9** powder
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer and/or sonicator
- Sterile syringe filters (0.22 µm pore size)
- Pipettes and sterile tips

Procedure:

- Calculate Required Mass: Determine the mass of **L-Norleucine-d9** powder needed to achieve the desired concentration.
  - Formula:  $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (140.23 mg/mmol)} / 1000$
  - Example (for 10 mL of 10 mM stock):  $\text{Mass} = 10 \text{ mL} \times 10 \text{ mmol/L} \times 140.23 \text{ mg/mmol} / 1000 = 14.023 \text{ mg}$
- Weighing: Tare a sterile conical tube on an analytical balance. Carefully weigh the calculated amount of **L-Norleucine-d9** powder directly into the tube.

- Dissolution:
  - Add approximately 80% of the final required volume of sterile PBS to the tube.
  - Cap the tube securely and vortex thoroughly for 2-3 minutes.
  - If the powder does not fully dissolve, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear. L-Norleucine is an aliphatic amino acid and may require gentle warming or sonication to fully dissolve in aqueous buffers.<sup>[7]</sup>
- Final Volume Adjustment: Once the solute is fully dissolved, add sterile PBS to reach the final desired volume. Invert the tube several times to ensure homogeneity.
- Sterilization: Draw the solution into a sterile syringe. Attach a 0.22 µm sterile filter to the syringe tip and dispense the solution into a new sterile conical tube. This step is crucial for applications requiring sterile conditions.
- Aliquoting and Storage:
  - Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 µL or 500 µL) in sterile cryovials or microcentrifuge tubes.
  - Label each aliquot clearly with the compound name, concentration, and date of preparation.
  - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[5]</sup> Avoid repeated freeze-thaw cycles.<sup>[7]</sup>

## Protocol 2: Preparation of DMSO Stock Solution (e.g., 10 mM)

This protocol is intended for experiments where a small volume of a concentrated organic stock is added to a larger aqueous volume, or for specific chemical assays.

Materials:

- **L-Norleucine-d9** powder

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, chemical-resistant vials (e.g., glass or polypropylene)
- Analytical balance
- Vortex mixer
- Pipettes and sterile, chemical-resistant tips

#### Procedure:

- Calculate Required Mass: Use the same calculation as in Protocol 1. For 1 mL of a 10 mM stock, 1.4023 mg of **L-Norleucine-d9** is required.
- Weighing: Tare a sterile, dry vial on an analytical balance. Carefully weigh the calculated amount of **L-Norleucine-d9** powder into the vial.
- Dissolution:
  - Add the final required volume of anhydrous DMSO to the vial.
  - Cap the vial tightly and vortex at room temperature until the powder is completely dissolved. The solubility of **L-Norleucine-d9** in DMSO is reported to be at least 10 mM.[\[4\]](#)
- Aliquoting and Storage:
  - Dispense into small, single-use aliquots in appropriate chemical-resistant vials.
  - Label each aliquot clearly.
  - Store the DMSO stock solution at -20°C or -80°C, protected from light and moisture.[\[5\]](#) Ensure vials are tightly sealed to prevent water absorption by the DMSO.

## Safety and Handling Precautions

- **L-Norleucine-d9** is intended for research use only.[\[1\]](#)[\[5\]](#)

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling the powder and solvents.
- Handle DMSO with care in a well-ventilated area, as it can facilitate the absorption of other chemicals through the skin.
- Refer to the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information.

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